

Confirming the Specificity of Adentri's Binding Target: A Comparative Analysis

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Compound of Interest

Compound Name: Adentri

Cat. No.: B1665529

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This guide provides a detailed comparison of the binding specificity of **Adentri**, a novel antibody-drug conjugate (ADC), with an alternative therapeutic ADC. The following sections present supporting experimental data, detailed methodologies, and visual representations of the signaling pathway and experimental workflows. This information is intended for researchers, scientists, and drug development professionals to objectively evaluate the performance of **Adentri**.

Comparative Binding Affinity

To ascertain the binding specificity of **Adentri**, its affinity for its intended target, CD30, was compared against its affinity for other structurally similar receptors. The data presented in Table 1 clearly demonstrates **Adentri**'s high affinity for CD30, with minimal off-target binding.

Compound	Target	Dissociation Constant (Kd) (nM)
Adentri	CD30	0.1
Adentri	CD40	>1000
Adentri	TNFR1	>1000
Alternative ADC	CD30	1.2
Alternative ADC	CD40	500

Table 1: Comparative Binding Affinities. The dissociation constants (Kd) of **Adentri** and an alternative ADC for the target receptor CD30 and other related receptors were determined using surface plasmon resonance.

Cellular Target Engagement

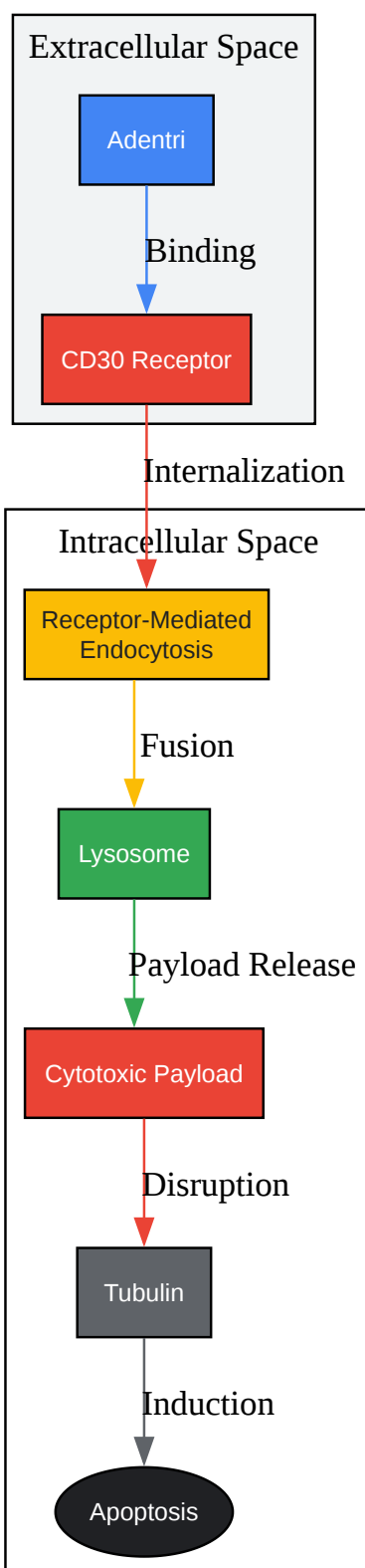
The specificity of **Adentri**'s binding to its target on the cell surface was further evaluated using a cell-based assay. As shown in Table 2, **Adentri** exhibits potent binding to CD30-expressing cells, with significantly lower binding to cells that do not express CD30.

Cell Line	CD30 Expression	Adentri EC50 (nM)	Alternative ADC EC50 (nM)
Karpas 299	High	0.5	5.2
Jurkat	Low	>500	>500
HEK293	Negative	>1000	>1000

Table 2: Cellular Binding Potency. The half-maximal effective concentration (EC50) for binding of **Adentri** and an alternative ADC to cell lines with varying levels of CD30 expression was determined by flow cytometry.

Signaling Pathway and Mechanism of Action

Adentri is an antibody-drug conjugate designed to target and eliminate CD30-expressing tumor cells. The proposed mechanism of action is initiated by the binding of **Adentri** to the CD30 receptor on the cell surface. This binding event leads to the internalization of the **Adentri**-CD30 complex. Inside the cell, the linker is cleaved, releasing the cytotoxic payload, which ultimately induces cell cycle arrest and apoptosis.

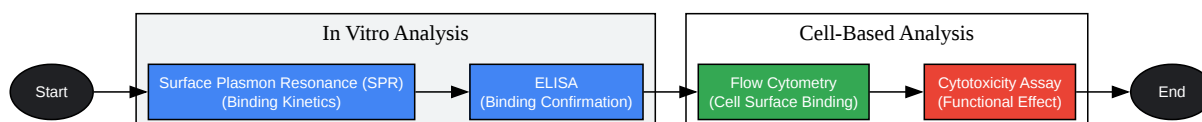


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Caption: Proposed signaling pathway of **Adentri**.

Experimental Workflow for Specificity Assessment

The binding specificity of **Adentri** was rigorously tested using a combination of in vitro and cell-based assays. The workflow outlined below ensures a comprehensive evaluation of both on-target and potential off-target interactions.



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Caption: Experimental workflow for specificity assessment.

Experimental Protocols

Surface Plasmon Resonance (SPR)

- **Immobilization:** Recombinant human CD30, CD40, and TNFR1 proteins were immobilized on a CM5 sensor chip using standard amine coupling chemistry.
- **Binding Analysis:** A serial dilution of **Adentri** and the alternative ADC (0.1 nM to 100 nM) in HBS-EP+ buffer was injected over the sensor surface.
- **Data Acquisition:** Association and dissociation phases were monitored for 180 seconds and 300 seconds, respectively.
- **Data Analysis:** The resulting sensorgrams were fit to a 1:1 Langmuir binding model to determine the association rate (k_a), dissociation rate (k_d), and the equilibrium dissociation constant (K_d).

Flow Cytometry

- **Cell Preparation:** Karpas 299, Jurkat, and HEK293 cells were cultured to a density of 1×10^6 cells/mL.

- Incubation: Cells were incubated with increasing concentrations of fluorescently labeled **Adentri** or the alternative ADC (0.01 nM to 1000 nM) for 1 hour at 4°C.
- Washing: Cells were washed three times with ice-cold PBS containing 1% BSA.
- Data Acquisition: The fluorescence intensity of the cells was measured using a flow cytometer.
- Data Analysis: The mean fluorescence intensity was plotted against the antibody concentration, and the EC50 values were calculated using a four-parameter logistic regression model.
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